

Application Note and Protocol: Preparation of Olomoucine II Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Olomoucine II*

Cat. No.: *B1249779*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed, step-by-step guide for the preparation of a stock solution of **Olomoucine II** using Dimethyl Sulfoxide (DMSO) as the solvent. **Olomoucine II** is a potent cyclin-dependent kinase (CDK) inhibitor used in cell cycle research and cancer studies. [1][2][3] Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data. This protocol includes necessary calculations, safety precautions, storage recommendations, and a summary of key quantitative data.

Quantitative Data Summary

The following table summarizes the essential properties of **Olomoucine II** for stock solution preparation.

Parameter	Value	Source(s)
Molecular Formula	C ₁₉ H ₂₆ N ₆ O ₂	[2] [4]
Molecular Weight	370.45 g/mol	[2] [3] [5] [6]
Purity	≥98%	[1] [4]
Appearance	Crystalline solid / Solid powder	[4] [6]
Solubility in DMSO	Up to 100 mM	[1]
Recommended Storage	-20°C	[1] [7]
Long-term Storage	Store under desiccating conditions for up to 12 months.	[1]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **Olomoucine II** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations.

Materials and Equipment

- **Olomoucine II** powder (purity ≥98%)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance (sensitive to 0.1 mg)
- Calibrated micropipettes and sterile pipette tips
- Sterile, amber or opaque microcentrifuge tubes (e.g., 1.5 mL)
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Calculation of Mass

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- Desired Concentration = 10 mM
- Desired Volume = 1 mL
- Molecular Weight = 370.45 g/mol

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 370.45 / 1000 = 3.70 \text{ mg}$$

Therefore, 3.70 mg of **Olomoucine II** is needed to make 1 mL of a 10 mM stock solution.

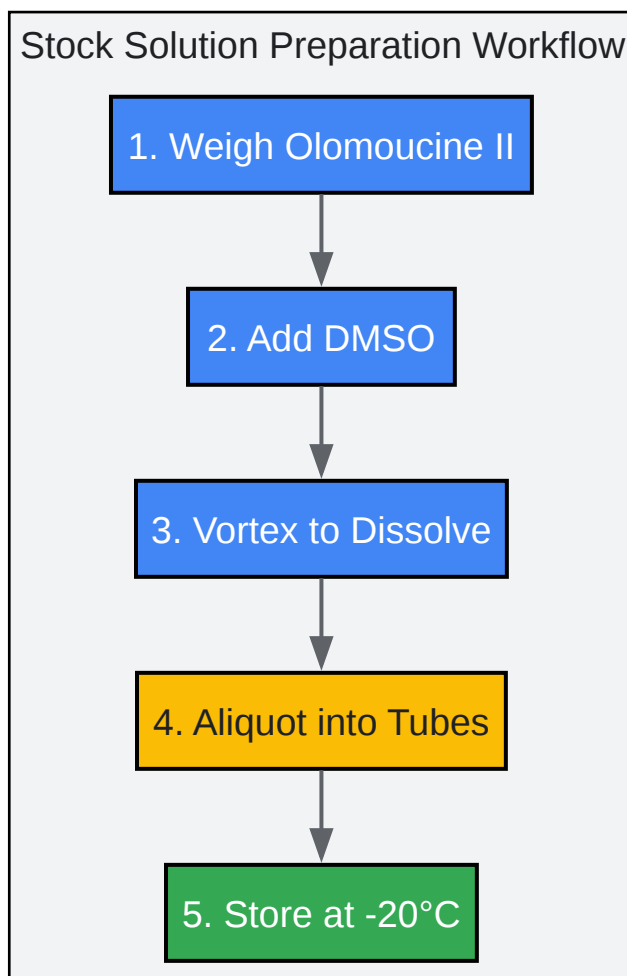
Step-by-Step Procedure

- Preparation: Before starting, allow the **Olomoucine II** container and the DMSO vial to equilibrate to room temperature to prevent condensation.
- Weighing: Carefully weigh out the calculated mass (e.g., 3.70 mg) of **Olomoucine II** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume (e.g., 1 mL) of DMSO to the microcentrifuge tube containing the **Olomoucine II** powder.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear.^[7] Gentle warming or brief sonication can be used if dissolution is difficult, but avoid overheating.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, clearly labeled microcentrifuge tubes.
- Storage: Store the aliquots at -20°C in the dark.^{[1][7]}

Visualized Workflows and Pathways

Experimental Workflow

The following diagram illustrates the sequential steps for preparing the **Olomoucine II** stock solution.

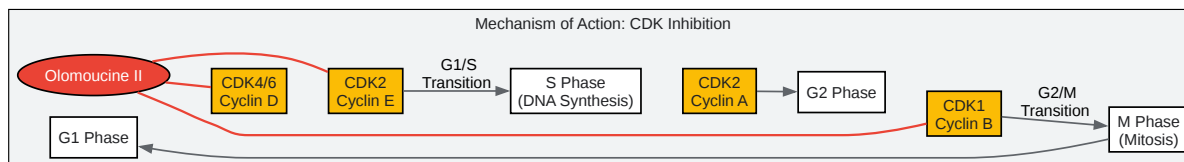


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Caption: Workflow for **Olomoucine II** stock solution preparation.

Signaling Pathway: Cell Cycle Inhibition

Olomoucine II functions by inhibiting cyclin-dependent kinases (CDKs), which are crucial for cell cycle progression. This diagram shows the points of inhibition.



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Caption: **Olomoucine II** inhibits CDK/Cyclin complexes to halt cell cycle.

Safety Precautions and Handling

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety goggles, and chemical-resistant gloves when handling **Olomoucine II** and DMSO.
- **Ventilation:** Work in a well-ventilated area or a chemical fume hood.
- **Handling:** DMSO is a potent solvent that can facilitate the absorption of chemicals through the skin. Avoid direct contact with the powder and the solution.
- **Disposal:** Dispose of all waste materials according to your institution's guidelines for chemical waste.

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